

Acid Red 195: A Technical Overview of Chemical Properties

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide on the chemical properties of **Acid Red**195. This guide addresses the core chemical characteristics, available data, and notable challenges in sourcing specific experimental details for this compound.

Acid Red 195, a synthetic azo dye, is utilized primarily in the textile and paper industries for coloration.[1] It is also found in cosmetic formulations. While it is a well-known dye, there is significant confusion in scientific and commercial literature between **Acid Red 195** (CAS No. 12220-24-5), Reactive Red 195, and Solvent Red 195. This guide will focus exclusively on the known properties of **Acid Red 195**.

Core Chemical and Physical Properties

Acid Red 195 is generally characterized as a red powder that is soluble in water.[1] It is considered to be stable under normal conditions.[1] The fundamental chemical identifiers and properties are summarized in the table below.



Property	Value	Source
CAS Number	12220-24-5	[1][2][3]
Molecular Formula	C20H15N4NaO5S	[4]
Molecular Weight	446.4 g/mol	[4]
Appearance	Red Powder	[5]
Solubility in Water	Soluble	[1]

Note: Some sources describe the appearance as a white powder, which is likely inaccurate for a red dye.[6]

Structural Information

The chemical structure of **Acid Red 195** is defined by its azo linkage and sulfonate group, which imparts its color and water solubility, respectively.

Identifier	Value	Source
SMILES	Cc1[nH]n(- c2ccccc2)c(=O)c1N=Nc1c(O)c c(S(=O)(=O)[O-])c2ccccc12. [Na+]	PubChem
InChlKey	AMXFSZXJWPBXSC- UHFFFAOYSA-M	PubChem

Spectroscopic Data

Detailed experimental spectroscopic data for **Acid Red 195**, such as UV-Vis, IR, and NMR spectra, are not readily available in the public domain. Much of the spectroscopic information attributed to "Red 195" in literature pertains to Reactive Red 195, which has a distinct chemical structure and CAS number. For instance, Reactive Red 195 is reported to have a maximum absorbance (λmax) at 542 nm.[7][8][9]



Synthesis and Experimental Protocols

A significant challenge in the study of **Acid Red 195** is the lack of detailed, publicly available experimental protocols for its synthesis, purification, and characterization. The synthesis procedures found in the literature under the name "Red 195" predominantly describe the preparation of Reactive Red 195[10][11][12][13] or Solvent Red 195.[14][15]

Reactivity and Degradation

Information regarding the specific reactivity and degradation pathways of **Acid Red 195** is scarce. Studies on the degradation of "Red 195" dyes overwhelmingly focus on Reactive Red 195, detailing processes like photocatalytic degradation, biodegradation, and electro-Fenton oxidation.[16][17][18][19][20][21][22] These findings are not directly applicable to **Acid Red 195** due to structural differences.

Toxicological Profile

The toxicological data for **Acid Red 195** is limited and at times contradictory. Some sources suggest it may have toxic and carcinogenic properties, advising caution in handling.[1] An available safety data sheet for a product identified as "REACTIVE RED 195" indicates an oral LD50 in rats of > 2000 mg/kg and that it is a non-irritant to skin and eyes in rabbit testing.[5] However, the direct applicability of this data to **Acid Red 195** (CAS 12220-24-5) is uncertain.

Distinguishing Between "Red 195" Dyes

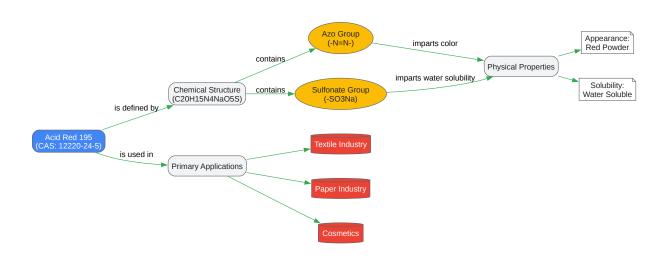
To mitigate the prevalent confusion, the following table distinguishes the key properties of **Acid Red 195**, Reactive Red 195, and Solvent Red 195.

Property	Acid Red 195	Reactive Red 195	Solvent Red 195
CAS Number	12220-24-5	93050-79-4	164251-88-1
Molecular Formula	C20H15N4NaO5S	C31H19ClN7Na5O19S6	C24H20N4O4
Molecular Weight	446.4 g/mol	~1136 g/mol	444.45 g/mol
Solubility in Water	Soluble	Highly Soluble	Insoluble[23]
Melting Point	Not Available	Not Available	214-216°C[24][25][26]



Logical Relationship of Known Properties of Acid Red 195

The following diagram illustrates the interconnectedness of the known chemical properties and applications of **Acid Red 195**.



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Caption: Key properties and applications of Acid Red 195.

In conclusion, while **Acid Red 195** is a commercially used dye, a comprehensive understanding of its chemical properties is hampered by a lack of specific, publicly available scientific data and frequent confusion with other dyes named "Red 195". Researchers are advised to exercise caution and verify the CAS number when reviewing literature to ensure the



data pertains to the correct compound. Further research is warranted to fully characterize the spectroscopic, reactive, and toxicological properties of **Acid Red 195**.

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